

# IWP L6: A Technical Guide to its Role in Developmental Biology

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## Compound of Interest

Compound Name: IWP L6  
Cat. No.: B15604570

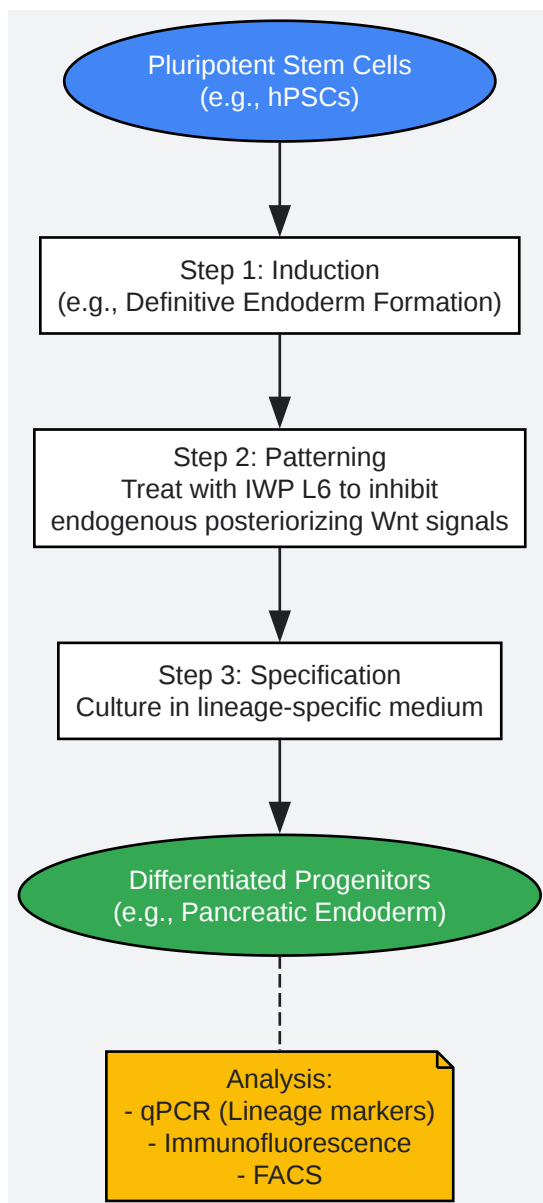
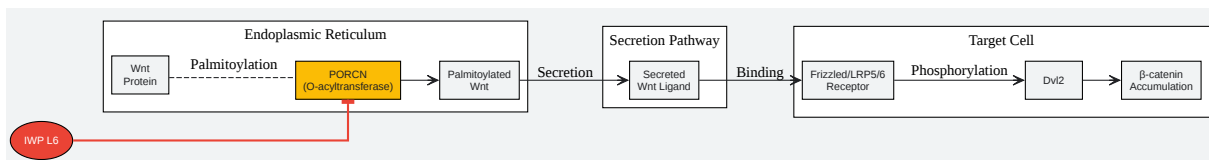
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This document provides a comprehensive technical overview of **IWP L6**, a potent small-molecule inhibitor of the Wnt signaling pathway. It details the molecule's mechanism of action, summarizes key quantitative data, and provides detailed experimental protocols for its application in developmental biology research.

## Core Mechanism of Action: Inhibition of Wnt Protein Secretion

**IWP L6** is a highly potent, sub-nanomolar inhibitor of Porcupine (PORCN), a membrane-bound O-acyltransferase (MBOAT) residing in the endoplasmic reticulum.[1][2][3] PORCN is essential for the palmitoylation of Wnt proteins, a critical post-translational modification required for their secretion and subsequent activation of downstream signaling pathways.[1][4] By inhibiting PORCN, **IWP L6** effectively traps Wnt ligands in the cell, preventing their secretion and interaction with Frizzled receptors on target cells.[1][5] This leads to a comprehensive blockade of all Wnt-dependent signaling.[4][6] The inhibitory effect can be biochemically observed through the suppression of the phosphorylation of Dishevelled 2 (Dvl2), a key cytoplasmic component of the Wnt pathway.[1][6][7]



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